

Essential Safety and Logistics for Handling Osanetant

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Compound of Interest

Compound Name: Osanetant

Cat. No.: B1677505

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **Osanetant** is paramount. This document provides immediate, essential guidance on personal protective equipment, operational procedures, and disposal plans to foster a secure laboratory environment.

Hazard Identification and Safety Data

Osanetant is a non-peptide neurokinin 3 (NK3) receptor antagonist.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) While one Safety Data Sheet (SDS) for **Osanetant** (hydrate) indicates that the substance is not classified according to the Globally Harmonized System (GHS), other sources provide GHS classifications indicating potential hazards. Following the precautionary principle, it is recommended to adhere to the more stringent safety warnings.

According to aggregated GHS information, **Osanetant** is considered:

- Harmful if swallowed[\[8\]](#)
- Causes serious eye irritation[\[8\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	<chem>C35H41Cl2N3O2</chem>	[8]
Molecular Weight	606.6 g/mol	[8]
Solubility in DMSO	~15 mg/mL	[2]
Occupational Exposure Limit (OEL)	Not established. Use with caution.	

Personal Protective Equipment (PPE)

Given the hazard classifications, the following PPE is mandatory when handling **Osanetant** to minimize exposure risk.

- Hand Protection: Wear two pairs of powder-free, chemical-resistant gloves (e.g., nitrile). The inner glove should be tucked under the cuff of the lab coat, and the outer glove should overlap the cuff. Change the outer glove immediately if contaminated and both gloves regularly.
- Eye Protection: Use safety glasses with side shields or chemical safety goggles to protect against splashes and airborne particles.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a properly fitted NIOSH-approved respirator should be used in a well-ventilated area or a fume hood.
- Body Protection: A lab coat or a disposable gown made of a low-permeability fabric should be worn. Ensure it has a solid front, long sleeves, and tight-fitting cuffs.

*Figure 1: Mandatory PPE for **Osanetant** Handling*

Operational Plans: Safe Handling and Spill Procedures

Routine Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Work should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Weighing: When weighing the solid compound, use a balance inside a ventilated enclosure to control dust.
- Solution Preparation: When preparing solutions, add the solid **Osanetant** to the solvent slowly to avoid splashing. As **Osanetant** is soluble in DMSO, handle this solvent with appropriate care.[\[2\]](#)
- Post-Handling: After handling, remove the outer gloves and dispose of them as hazardous waste. Wash hands thoroughly with soap and water. Clean all contaminated surfaces.

Spill Response: In the event of a spill, immediate and appropriate action is critical to prevent exposure and contamination.

- Evacuate: Alert others in the immediate area and evacuate if the spill is large or in a poorly ventilated space.
- Isolate: Secure the area to prevent unauthorized entry.
- Protect: Don appropriate PPE, including respiratory protection if the spill involves a powder.
- Contain & Clean:
 - Solid Spills: Gently cover the spill with an absorbent material (e.g., vermiculite, sand) to avoid raising dust. Carefully scoop the material into a labeled, sealable hazardous waste container.
 - Liquid Spills: Use absorbent pads to contain and absorb the spill. Place used pads into a labeled, sealable hazardous waste container.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Dispose: All contaminated materials, including cleaning supplies and PPE, must be disposed of as hazardous chemical waste.

Figure 2: **Osanetant** Spill Response Workflow

Disposal Plan

All **Osanetant** waste, including unused product, contaminated materials, and disposable PPE, must be treated as hazardous chemical waste.

Disposal Procedures:

- Segregation: Do not mix **Osanetant** waste with other waste streams.
- Collection: Collect all waste in clearly labeled, sealed, and puncture-resistant containers. The label should include "Hazardous Waste" and the chemical name "**Osanetant**."
- Storage: Store waste containers in a designated, secure area away from incompatible materials, pending disposal.
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of **Osanetant** down the drain or in regular trash.

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